

Technical Guide: Physical Properties of 4-(Chloromethoxy)but-1-ene

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Compound of Interest

Compound Name: 4-(Chloromethoxy)but-1-ene

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Abstract

This technical guide addresses the core physical properties of the organic compound **4-(Chloromethoxy)but-1-ene**. As of the latest literature review, specific experimentally determined physical properties for this compound are not readily available in public databases. This guide, therefore, serves a dual purpose: to formally note the absence of this data and to provide detailed, standardized experimental protocols for its determination. The methodologies outlined herein are fundamental for the characterization of novel or sparsely documented chemical entities in a research and development setting.

Introduction

4-(Chloromethoxy)but-1-ene is an organic molecule containing both an alkene and a chloromethoxy functional group. Its chemical structure suggests potential utility as a reactive intermediate in organic synthesis, possibly in the introduction of a butenylmethoxy group or as a building block for more complex molecules. Accurate knowledge of its physical properties is a prerequisite for its effective use in synthesis, purification, and formulation. These properties, including boiling point, density, and refractive index, are critical for process scale-up, reaction condition optimization, and safety assessments.

Physical Properties of 4-(Chloromethoxy)but-1-ene

A comprehensive search of chemical literature and databases has revealed a lack of published experimental data for the key physical properties of **4-(Chloromethoxy)but-1-ene**. The following table is provided as a template for the recording of such data upon its experimental determination.

Physical Property	Value	Units
Molecular Formula	C ₅ H ₉ ClO	-
Molecular Weight	120.58	g/mol
Boiling Point	To be determined	°C
Density	To be determined	g/cm ³
Refractive Index	To be determined	-

Experimental Protocols for Physical Property Determination

The following sections detail the standard laboratory procedures for determining the boiling point, density, and refractive index of a liquid organic compound such as **4-(Chloromethoxy)but-1-ene**.

Determination of Boiling Point (Capillary Method)

The capillary method is a common and reliable technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block heater)
- Thermometer
- Small test tube (fusion tube)

- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamps

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the fusion tube.
- A capillary tube, which has been sealed at one end, is placed into the fusion tube with its open end submerged in the liquid.
- The fusion tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The entire assembly is placed in a Thiele tube containing a high-boiling point liquid (such as mineral oil) or in an aluminum block heater.
- The apparatus is heated slowly and uniformly.
- As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube.
- The heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

[\[1\]](#)[\[2\]](#)

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a specific, known volume.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance

- Thermometer
- Distilled water (for calibration)

Procedure:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately measured on an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature bath until it reaches thermal equilibrium. The mass of the pycnometer filled with water is then measured.
- The pycnometer is emptied, dried, and then filled with the sample liquid, **4-(Chloromethoxy)but-1-ene**.
- The mass of the pycnometer filled with the sample liquid is measured at the same temperature as the water.
- The density of the sample liquid is calculated using the following formula:

Density of sample = (Mass of sample / Mass of water) x Density of water at the measurement temperature

Determination of Refractive Index (Abbe Refractometer)

The refractive index, a measure of how light bends as it passes through a substance, is a characteristic physical property that can be quickly and accurately measured with an Abbe refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Solvent for cleaning (e.g., ethanol or isopropanol)

- Lens paper

Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent and dried with lens paper.
- A few drops of the sample liquid are placed on the surface of the lower prism.
- The prisms are closed and locked.
- Water from a constant temperature bath is circulated through the refractometer to maintain a stable temperature (commonly 20°C or 25°C).
- While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read directly from the instrument's scale.^{[3][4][5]}

Visualization of Methodologies

Due to the straightforward and linear nature of the experimental protocols for determining basic physical properties, graphical representations such as signaling pathways or complex workflows are not applicable to the content of this guide. The detailed procedural steps provided in Section 3 serve as the primary guide for laboratory execution.

Conclusion

While the physical properties of **4-(Chloromethoxy)but-1-ene** are not currently documented in accessible literature, this guide provides the necessary framework for their empirical determination. The outlined protocols for measuring boiling point, density, and refractive index are standard, robust methods that will yield the accurate data required for the proficient handling and application of this compound in a research and development context. It is recommended that any researcher working with this compound undertakes these characterizations as a preliminary step.

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